

An In-depth Technical Guide to Ethyl 4-(Methylsulfonamido)benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>Ethyl 4-(Methylsulfonamido)benzoate</i>
Cat. No.:	B1295667

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Introduction

Ethyl 4-(Methylsulfonamido)benzoate is a chemical compound with the CAS Number 7151-77-1. It belongs to the class of sulfonamides and benzoates, structural motifs that are of significant interest in medicinal chemistry and materials science. As a substituted aromatic compound, it possesses functional groups—an ester and a sulfonamide—that make it a versatile intermediate for further chemical transformations. This document provides a comprehensive overview of its known chemical properties, a proposed synthetic protocol, and a discussion of its potential applications based on its structural features. It is important to note that this compound is considered a rare chemical, primarily supplied for early discovery research, and as such, extensive analytical data is not widely available.

Core Chemical Properties

The physical and chemical properties of **Ethyl 4-(Methylsulfonamido)benzoate** are summarized below. Data for some properties are not available for this specific compound; in such cases, data for the closely related isomer, Ethyl 4-(methylsulfamoyl)benzoate (CAS: 874841-20-0), is provided for estimation purposes and is clearly noted.

Property	Value	Source
CAS Number	7151-77-1	
Molecular Formula	C ₁₀ H ₁₃ NO ₄ S	
Molecular Weight	243.283 g/mol	
Boiling Point	373.3 ± 44.0 °C at 760 mmHg	[1]
Density	1.3 ± 0.1 g/cm ³	[1]
Flash Point	179.5 ± 28.4 °C	[1]
LogP	1.93	[1]
Index of Refraction	1.525*	[1]
MDL Number	MFCD00025051	

*Data for Ethyl 4-(methylsulfamoyl)benzoate (CAS: 874841-20-0)

Experimental Protocols: Synthesis

A detailed experimental protocol for the synthesis of **Ethyl 4-(Methylsulfonamido)benzoate** is not readily available in published literature. However, a standard and reliable method can be proposed based on the acylation of an amine with a sulfonyl chloride. The logical precursor would be Ethyl 4-aminobenzoate, which is commercially available.

Proposed Synthesis: N-Sulfonylation of Ethyl 4-aminobenzoate

This procedure describes the reaction of Ethyl 4-aminobenzoate with methanesulfonyl chloride in the presence of a non-nucleophilic base, such as pyridine, which also serves as the solvent.

Materials:

- Ethyl 4-aminobenzoate
- Methanesulfonyl chloride
- Pyridine (anhydrous)

- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for elution

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve Ethyl 4-aminobenzoate (1 equivalent) in anhydrous pyridine. Cool the solution to 0 °C in an ice bath.
- **Addition of Sulfonyl Chloride:** Add methanesulfonyl chloride (1.1 equivalents) dropwise to the cooled solution. The reaction is exothermic, and the slow addition helps to control the temperature.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:**
 - Once the reaction is complete, dilute the mixture with dichloromethane.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl to remove pyridine. Multiple washes may be necessary.
 - Wash the organic layer with saturated NaHCO_3 solution to remove any remaining acid.
 - Wash the organic layer with brine.

- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- Purification:
 - Filter off the drying agent and concentrate the organic solvent under reduced pressure using a rotary evaporator to obtain the crude product.
 - Purify the crude product by column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent, to yield pure **Ethyl 4-(Methylsulfonamido)benzoate**.
- Characterization: Confirm the identity and purity of the final product using techniques such as ^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR Spectroscopy.

Visualizations

The following diagrams illustrate the proposed logical workflow for the synthesis of **Ethyl 4-(Methylsulfonamido)benzoate**.



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Caption: Proposed workflow for the synthesis of **Ethyl 4-(Methylsulfonamido)benzoate**.

Biological Context and Signaling Pathways

There is currently no specific information in the public domain detailing the biological activity of **Ethyl 4-(Methylsulfonamido)benzoate** or its involvement in any signaling pathways. However, the sulfonamide functional group is a well-known pharmacophore present in a wide range of

therapeutic agents, including antibiotics, diuretics, and anti-inflammatory drugs. The presence of both the sulfonamide and benzoate ester moieties suggests that this compound could be a valuable building block in drug discovery programs for creating libraries of novel compounds for biological screening. Further research is required to elucidate any potential biological roles.

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References

- 1. Ethyl 4-(methylsulfamoyl)benzoate | CAS#:874841-20-0 | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 4-(Methylsulfamido)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1295667#ethyl-4-methylsulfamido-benzoate-chemical-properties>

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